

# 1,3,5-Trivinyl-1,3,5-trimethylcyclotrisiloxane

## literature review

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### Compound of Interest

Compound Name:	1,3,5-Trivinyl-1,3,5-trimethylcyclotrisiloxane
Cat. No.:	B147133

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An In-depth Technical Guide to **1,3,5-Trivinyl-1,3,5-trimethylcyclotrisiloxane**

## Introduction

**1,3,5-Trivinyl-1,3,5-trimethylcyclotrisiloxane**, often abbreviated as V3D3, is a cyclic organosilicon compound with the molecular formula C9H18O3Si3.<sup>[1][2]</sup> It is structurally defined by a six-membered silicon-oxygen ring (a cyclotrisiloxane), with each silicon atom bearing one methyl group and one reactive vinyl group.<sup>[1][3]</sup> This unique structure, combining the stability of a siloxane backbone with the reactivity of vinyl groups, makes it a versatile monomer and chemical intermediate.<sup>[1][4]</sup> Its primary significance lies in polymer chemistry, where it serves as a crucial building block for specialized silicone polymers, including vinyl silicone rubbers and fluids.<sup>[3][4]</sup> The strained nature of the cyclotrisiloxane ring facilitates controlled ring-opening polymerization, while the vinyl groups provide active sites for crosslinking and other chemical modifications.<sup>[3]</sup> This guide provides a comprehensive technical overview of its properties, synthesis, reaction mechanisms, and applications for researchers in materials science and drug development.

## Physicochemical Properties

**1,3,5-Trivinyl-1,3,5-trimethylcyclotrisiloxane** is a colorless or light-yellow, clear liquid at room temperature.<sup>[2][4][5]</sup> It possesses low water solubility and low volatility.<sup>[4]</sup> The compound is noted for its dual functionality, containing both stable methyl groups and reactive vinyl groups, which makes it an effective crosslinker with high reactivity.<sup>[4]</sup>

Property	Value	Reference(s)
CAS Number	3901-77-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Formula	C9H18O3Si3	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	258.49 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless or light yellow clear liquid	<a href="#">[2]</a> <a href="#">[4]</a>
Density	0.967 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	80 °C at 20 mmHg	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Melting Point	< 0 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Flash Point	> 65 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Refractive Index	1.448 (@ 20°C)	<a href="#">[2]</a> <a href="#">[5]</a>
EINECS Number	223-458-5	<a href="#">[2]</a> <a href="#">[5]</a>
InChIKey	BVTLTBONLZSBJC-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[7]</a>
Hydrolytic Sensitivity	No significant reaction with aqueous systems	<a href="#">[2]</a> <a href="#">[8]</a>

## Synthesis and Experimental Protocols

The synthesis of **1,3,5-trivinyl-1,3,5-trimethylcyclotrisiloxane** can be achieved through several routes, primarily involving the introduction of vinyl groups onto a pre-formed cyclosiloxane ring or the cyclization of vinyl-substituted silane precursors.[\[1\]](#)

### Method 1: Vinylation of Trimethylcyclotrisiloxane

This is a common laboratory-scale method involving the direct vinylation of a trimethylcyclotrisiloxane precursor.[\[1\]](#)

- Objective: To substitute hydrogen atoms on the methyl groups of the siloxane ring with vinyl groups.

- Reagents:
  - Trimethylcyclotrisiloxane
  - Vinylation reagent (e.g., vinylmagnesium bromide or vinyllithium)[1]
  - Anhydrous solvent (e.g., tetrahydrofuran)
- Protocol:
  - The reaction is conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions with moisture or oxygen.[1]
  - The trimethylcyclotrisiloxane is dissolved in an anhydrous solvent in a suitable reaction vessel.
  - The vinylation reagent is added dropwise to the solution while maintaining a controlled temperature, typically between 60–80°C.[1]
  - The reaction is allowed to proceed for several hours and is monitored for completion using spectroscopic methods such as  $^1\text{H}$  and  $^{29}\text{Si}$  NMR.[1]
  - Upon completion, the reaction is quenched, and the product is worked up to remove by-products and unreacted starting materials.
  - Purification is achieved via fractional distillation or column chromatography to yield high-purity **1,3,5-trivinyl-1,3,5-trimethylcyclotrisiloxane**.[1]

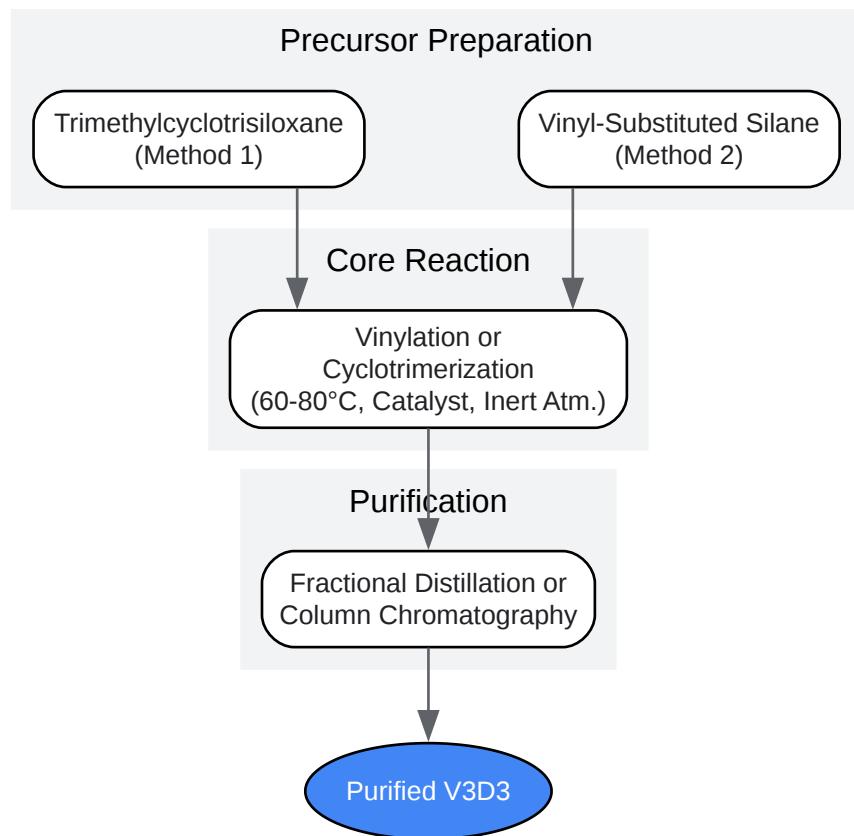
## Method 2: Cyclotrimerization of Vinyl-Substituted Silane Precursors

This alternative approach involves building the cyclotrisiloxane ring from smaller vinyl-containing silane units.[1]

- Objective: To form the cyclic trimer from vinyl-substituted silane monomers.
- Reagents:

- Vinyl-substituted silane precursor (e.g., vinyl dichloromethylsilane)
- Acidic or basic catalyst (e.g., sulfuric acid or potassium hydroxide)[1]
- Anhydrous solvent
- Protocol:
  - The vinyl-substituted silane precursor is purified, typically by vacuum distillation, to remove any impurities.[1]
  - The purified precursor is dissolved in an anhydrous solvent.
  - A catalyst (acid or base) is introduced to facilitate the controlled hydrolytic condensation and ring closure.[1]
  - The reaction is maintained at a moderate temperature (e.g., 60–80°C) to promote cyclization and minimize the formation of linear oligomers.[1]
  - The formation of the cyclotrisiloxane ring and the integration of the vinyl groups are confirmed by <sup>1</sup>H and <sup>29</sup>Si NMR spectroscopy.[1]
  - The final product is purified using distillation or chromatographic techniques.[1]

## General Synthesis Workflow

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Caption: A generalized workflow for the synthesis of V3D3.

## Key Chemical Reactions and Mechanisms

The reactivity of **1,3,5-trivinyl-1,3,5-trimethylcyclotrisiloxane** is dominated by two primary features: the strained siloxane ring and the pendant vinyl groups.

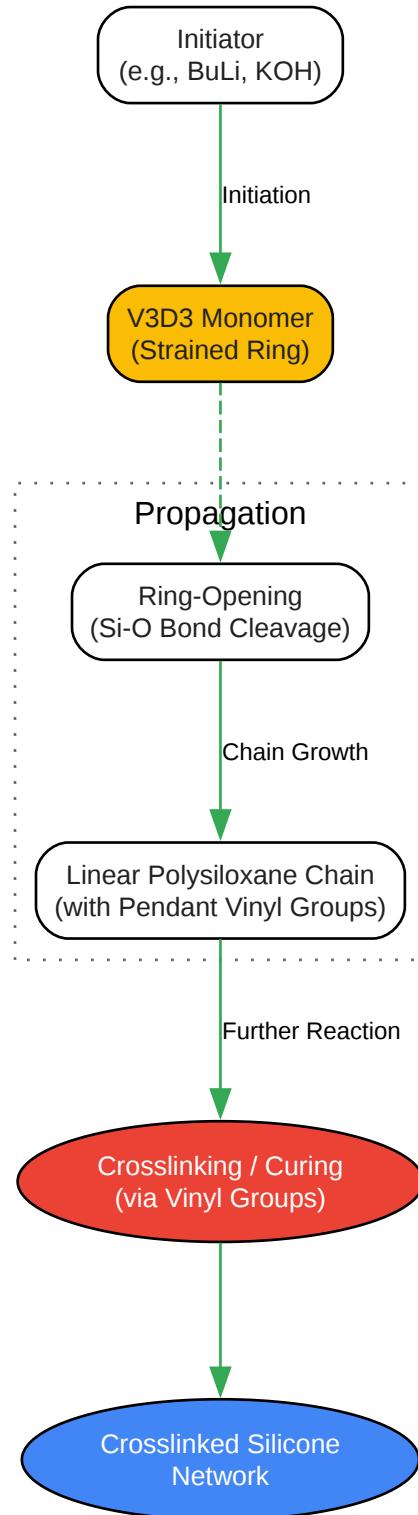
### Ring-Opening Polymerization (ROP)

The three-membered (D3) siloxane ring is highly strained compared to larger cyclic siloxanes (e.g., D4). This strain makes it susceptible to ring-opening polymerization under anionic or cationic initiation.<sup>[3]</sup> This reaction is a cornerstone of silicone polymer chemistry.<sup>[3]</sup>

The mechanism involves the cleavage of a Si-O bond in the ring by an initiator, generating a reactive center that then attacks another monomer molecule.<sup>[1]</sup> This process propagates,

leading to the formation of linear polysiloxane chains with repeating vinyl- and methyl-substituted siloxane units. The vinyl groups typically remain intact along the polymer backbone, making them available for subsequent crosslinking reactions.[\[1\]](#)

### Ring-Opening Polymerization (ROP) Mechanism



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Caption: The mechanism of ring-opening polymerization of V3D3.

## Cross-Coupling Reactions

The vinyl groups of **1,3,5-trivinyl-1,3,5-trimethylcyclotrisiloxane** serve as valuable nucleophiles in palladium-catalyzed cross-coupling reactions.<sup>[8]</sup> This functionality allows it to be used as a reagent for vinylation, enabling the formation of carbon-carbon bonds to create structures like styrenes and dienes.<sup>[8]</sup> This application is particularly relevant in synthetic organic chemistry.

## Applications

The dual reactivity of V3D3 makes it a valuable material in a variety of fields, from industrial polymers to advanced electronics and biomedical materials.

- **Polymer Synthesis:** It is a fundamental raw material for producing addition-cure liquid silicone rubbers and vinyl silicone oils.<sup>[4]</sup> The vinyl groups allow for curing via hydrosilylation, leading to stable, crosslinked polymer networks.
- **Chemical Intermediate:** It functions as a coupling agent and an intermediate in the synthesis of other organosilicon compounds.<sup>[4][6]</sup>
- **Electronics and Semiconductors:** It is used to synthesize flame-retardant silicone resins, which are applied in the semiconductor and electronics industries for encapsulation and insulation.<sup>[4]</sup>
- **Biomedical Applications:** Polymers derived from V3D3 have shown good biocompatibility, making them suitable candidates for use in biomedical devices and drug delivery systems.<sup>[1]</sup>
- **Advanced Materials:** Research has explored the use of poly(**1,3,5-trivinyl-1,3,5-trimethylcyclotrisiloxane**) in creating memristive devices for flexible electronics, with potential applications in neuromorphic computing.<sup>[1]</sup> It has also been shown to enhance the photocatalytic activity of materials like TiO<sub>2</sub>.<sup>[1]</sup>

## Characterization Techniques

The synthesis and purity of V3D3, as well as the properties of its resulting polymers, are assessed using a range of analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{29}\text{Si}$  NMR are used to confirm the ring structure, verify the integration of vinyl groups, and monitor the progress of synthesis and polymerization reactions.[1]
- Fourier Transform Infrared Spectroscopy (FTIR): This technique is employed to identify characteristic functional groups, such as the Si-O-Si stretching of the siloxane ring and the C=C stretching of the vinyl groups.[1]
- Thermal Analysis (TGA/DSC): Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to evaluate the thermal stability and polymerization behavior of the monomer and its polymers.[1]
- Chromatography: Gas chromatography (GC) and other chromatographic techniques are used for purity assessment and to separate the cyclic trimer from linear oligomers or other impurities.[1]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)